

Sublethal Effects Comparison of Tetraniliprole and Other Insecticides

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Compound Focus: Tetraniliprole

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The following table synthesizes experimental data on the sublethal effects of **tetraniliprole** and comparable insecticides on various insect pests.

Insecticide (Class)	Target Pest	Key Sublethal Effects	Experimental Concentrations	Reference
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| **Tetraniliprole** (Diamide) | *Tuta absoluta* (Tomato Pinworm) | **F0 Generation:** Prolonged larval/pupal duration, reduced longevity/fecundity. **F1/F2 Generations (LC10):** Hormesis—accelerated development, increased fecundity & population growth. **F1/F2 (LC30):** Continued negative effects, delayed development [1]. | LC10: 0.010 mg/L LC30: 0.020 mg/L | [1] | | **Tetraniliprole** (Diamide) | *Tuta absoluta* (Resistant Strain) | **F0 Generation:** Prolonged larval duration, reduced pupal weight. **F1 Generation:** Prolonged egg stage. Significant impact on population parameters (r , λ , R_0) in resistant strain [2]. | LC10 & LC30 (Strain-specific) | [2] | | **Chlorantraniliprole** (Diamide) | *Spodoptera frugiperda* (Fall Armyworm) | Reduced larval/pupal duration, decreased pupal weight, shortened adult longevity in offspring. Minimal induction of detoxification enzymes [3] [4]. | LC50: 1.29 mg/L | [3] [4] | | **Chlorantraniliprole, Cyantraniliprole, Spinosad** (Various) | Seedcorn Maggot (in Snap Bean) | Cyantraniliprole and spinosad seed treatments performed as well as or occasionally better than the neonicotinoid standard (thiamethoxam) [5]. | Field application rates | [5] | | **Deltamethrin, Alpha-Cypermethrin** (Pyrethroid) | *R. dominica*, *T. castaneum* (Stored Product Pests) | Significant reduction in movement (77-99%) after exposure to insecticide netting, a

sublethal effect that persisted over time [6] [7]. | 0.4% (w/w) deltamethrin; 0.34% alpha-cypermethrin netting | [6] [7] |

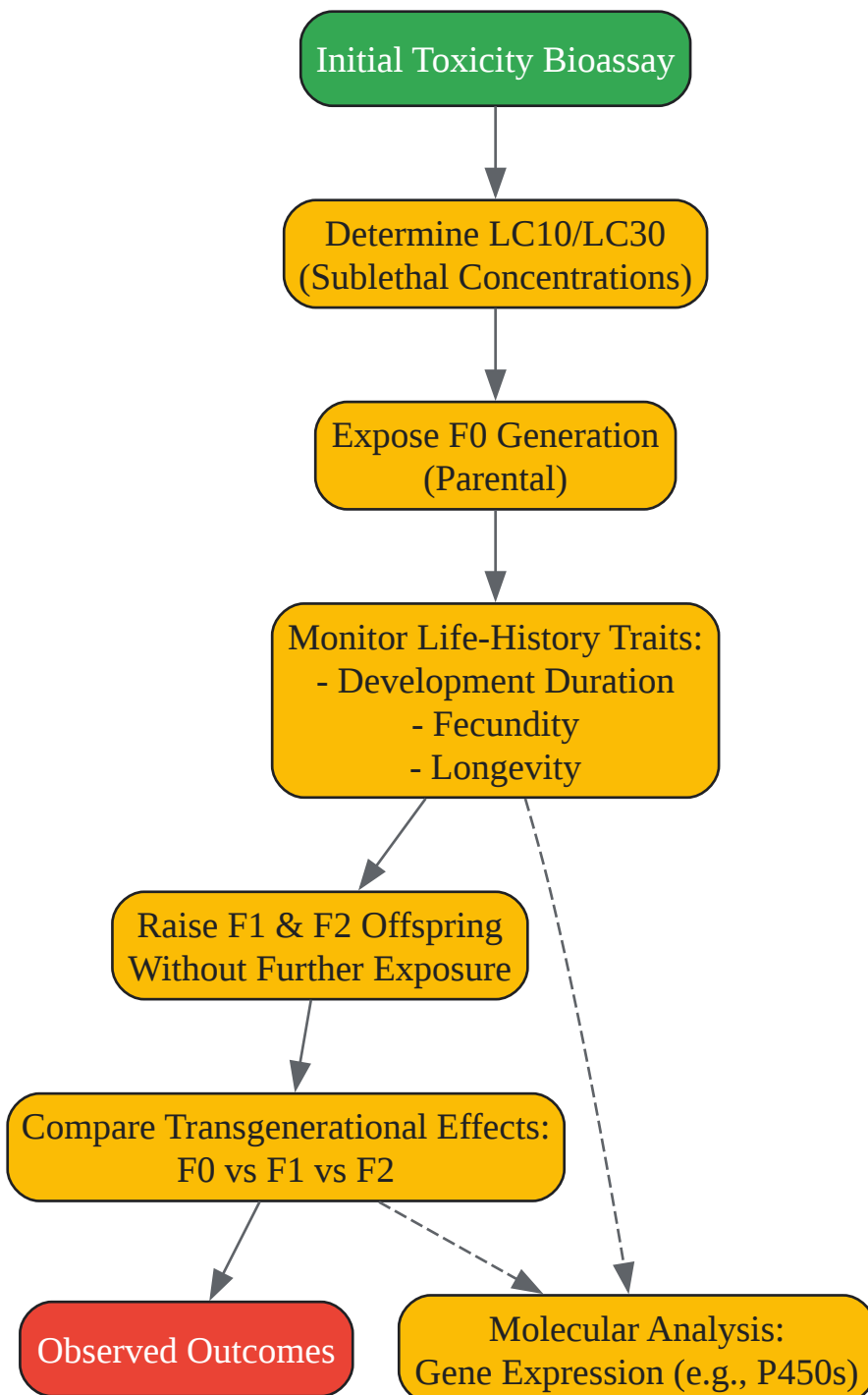
Experimental Protocols for Key Studies

To ensure reproducibility, here are the detailed methodologies from the cited research on **tetraniliprole**.

- **Toxicity Bioassay (Leaf-Dip Method) [1] [2]**
 - **Insect:** Third-instar larvae of *Tuta absoluta*.
 - **Insecticide Preparation:** A stock solution of technical grade **tetraniliprole** (95% purity) in acetone was serially diluted in distilled water with 0.05% Triton X-100 to create a range of concentrations.
 - **Exposure:** Fresh tomato leaves were dipped in each concentration for 15 seconds, air-dried, and placed in Petri dishes. Larvae were then transferred onto the treated leaves.
 - **Data Recording:** Mortality was assessed 48 hours after exposure. Larvae that did not respond to a gentle probe were considered dead. The LC10, LC30, and LC50 values were calculated from this data.
- **Assessment of Sublethal and Transgenerational Effects [1]**
 - **Treatment:** Surviving larvae from the LC10 and LC30 groups in the F0 generation were individually reared on untreated tomato leaves.
 - **Life Table Construction:** Development, survival, and reproduction were monitored daily for the directly exposed (F0) generation and their progeny (F1 and F2) using an age-stage, two-sex life table approach.
 - **Gene Expression Analysis:** RT-qPCR was used to analyze the expression of genes related to reproduction (e.g., Vitellogenin - Vg), development, and detoxification (e.g., Cytochrome P450 genes) across the three generations.

Mechanisms and Workflow of Sublethal Effect Research

The research into sublethal effects, particularly for **tetraniliprole**, follows a logical pathway from initial exposure to population-level consequences, which can be visualized in the following diagram.



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A key finding for **tetraniliprole** is the induction of **hormesis** at low sublethal concentrations (LC10), where the offspring (F1/F2) of exposed pests show enhanced reproduction and population growth [1]. This is a critical consideration for resistance management, as it can inadvertently lead to population resurgence.

Furthermore, resistance to **tetraniliprole** in *Tuta absoluta* has been linked to the overexpression of specific **Cytochrome P450 genes** (e.g., CYP405D1, CYP6AB269) [8].

Key Insights for Researchers

- **Hormesis Risk: Tetraniliprole** demonstrates a potential for stimulatory sublethal effects (hormesis) in subsequent generations, which is a significant distinction from other insecticides like chlorantraniliprole, where such effects were not reported in the available studies [1] [3].
- **Resistance Link:** Sublethal exposure can drive resistance development. Research confirms that overexpression of P450 detoxification genes plays a key role in **tetraniliprole** resistance [8].
- **Comparative Efficacy:** In field studies, other diamides like cyantraniliprole and insecticides like spinosad can be viable alternatives to older chemicals, but their performance is crop and pest-specific [5].

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